

Application Notes and Protocols for N-butylbutanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-butylbutanamide**

Cat. No.: **B1268219**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific handling and storage data for **N-butylbutanamide** is limited. The following protocols are based on general laboratory best practices for handling combustible solids that are also skin, eye, and respiratory irritants. Always consult the most recent Safety Data Sheet (SDS) from your supplier and perform a thorough risk assessment before use.

Introduction

N-butylbutanamide (CAS: 10264-16-1, Molecular Formula: C₈H₁₇NO) is a chemical compound with applications in various research and development fields.[\[1\]](#)[\[2\]](#) Due to its hazard profile, proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound. This document provides detailed protocols for the safe handling and storage of **N-butylbutanamide**.

Hazard Identification and Classification

N-butylbutanamide is classified with the following hazards:

- Skin Irritation (H315): Causes skin irritation.[\[1\]](#)[\[3\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

- Combustible Solid: Classified under Storage Class 11 for combustible solids.[\[2\]](#)[\[4\]](#)

Quantitative Data Summary

While specific quantitative data for **N-butylbutanamide** is not extensively available, the following table summarizes its key chemical and physical properties.

Property	Value	Source
CAS Number	10264-16-1	[2]
Molecular Formula	C ₈ H ₁₇ NO	[1] [5]
Molecular Weight	143.23 g/mol	[1] [2] [5]
Physical Form	Solid	[2]
Storage Class	11 (Combustible Solids)	[2] [4]

Experimental Protocols

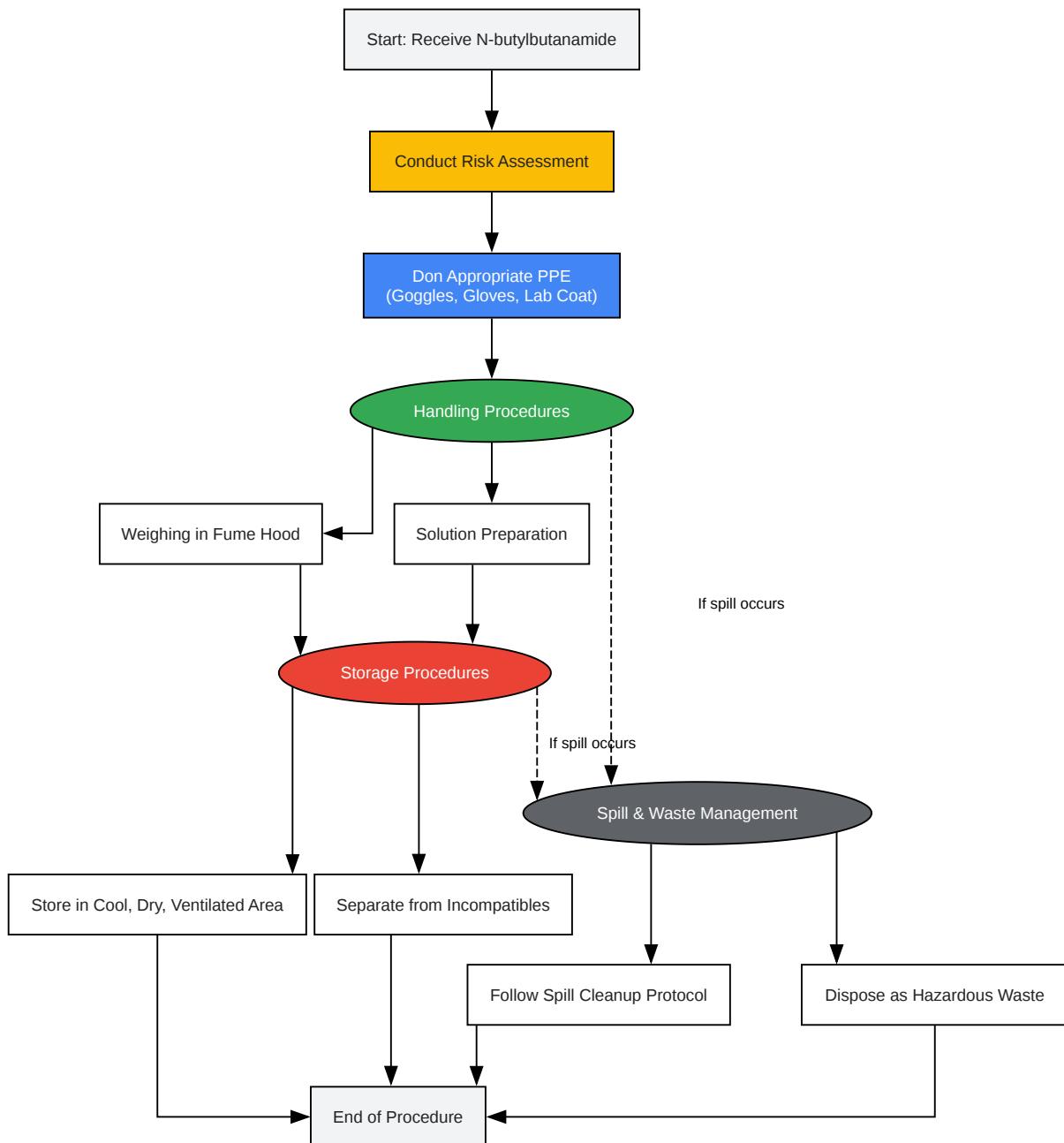
A risk assessment should always be conducted prior to handling **N-butylbutanamide** to determine the appropriate PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: If handling in a way that generates dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter.
- Ventilation: All handling of **N-butylbutanamide** should be performed in a well-ventilated area, preferably within a chemical fume hood.
- Weighing:
 - Ensure the analytical balance is inside a chemical fume hood or a ventilated enclosure.

- Use anti-static weighing paper or a suitable container.
- Carefully transfer the desired amount of **N-butyIbutanamide** using a clean spatula.
- Avoid creating dust.
- Clean any spills on the balance immediately.
- Solution Preparation:
 - Add the weighed **N-butyIbutanamide** to the solvent slowly.
 - If the dissolution is exothermic, use an ice bath to control the temperature.
 - Ensure the container is appropriately labeled with the chemical name, concentration, date, and your initials.
- General Precautions:
 - Avoid contact with skin and eyes.
 - Avoid inhalation of dust or vapors.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.
- Container: Store in a tightly closed, properly labeled container.
- Location: Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.
- Incompatibilities: While specific incompatibility data for **N-butyIbutanamide** is limited, it is prudent to store it away from strong oxidizing agents and strong bases.
- Spill Cleanup:
 - Evacuate the area if the spill is large or in a poorly ventilated space.

- Wear appropriate PPE.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- Waste Disposal:
 - Dispose of waste **N-butylbutanamide** and any contaminated materials in accordance with local, state, and federal regulations.
 - Do not dispose of down the drain.

Visualizations

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Storage of **N-butylbutanamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butanamide, N,3-dimethyl- Safety Data Sheets(SDS) lookchem [lookchem.com]
- 2. N-butylbutanamide | C8H17NO | CID 347960 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N,N-Dibutylbutanamide | C12H25NO | CID 243368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. n-Butanol MSDS/SDS | Supplier & Distributor [tianye-sevice.com]
- 5. sds.strem.com [sds.strem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for N-butylbutanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268219#handling-and-storage-procedures-for-n-butylbutanamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com